

in vitro testing of 3-Hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one

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Compound of Interest

Compound Name: 3-Hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one

CAS No.: 648416-51-7

Cat. No.: B12608477

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Application Note: In Vitro Characterization and Safety Profiling of **3-Hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one**

Executive Summary

3-Hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one (also known as 2-Benzoyl-1,3-propanediol or

-bis(hydroxymethyl)acetophenone) is a functionalized phenyl ketone often encountered as a key intermediate or process impurity in the synthesis of complex pharmaceuticals (e.g., Mannich base derivatives, Fingolimod analogs) and as a potential photoinitiator scaffold.

Due to its

-hydroxy ketone structure, this molecule exhibits unique reactivity, including susceptibility to retro-aldol degradation and photochemical activity. This application note provides a rigorous, self-validating framework for its in vitro characterization, focusing on stability, genotoxicity, and metabolic profiling required for regulatory qualification (ICH Q3A/B, M7).

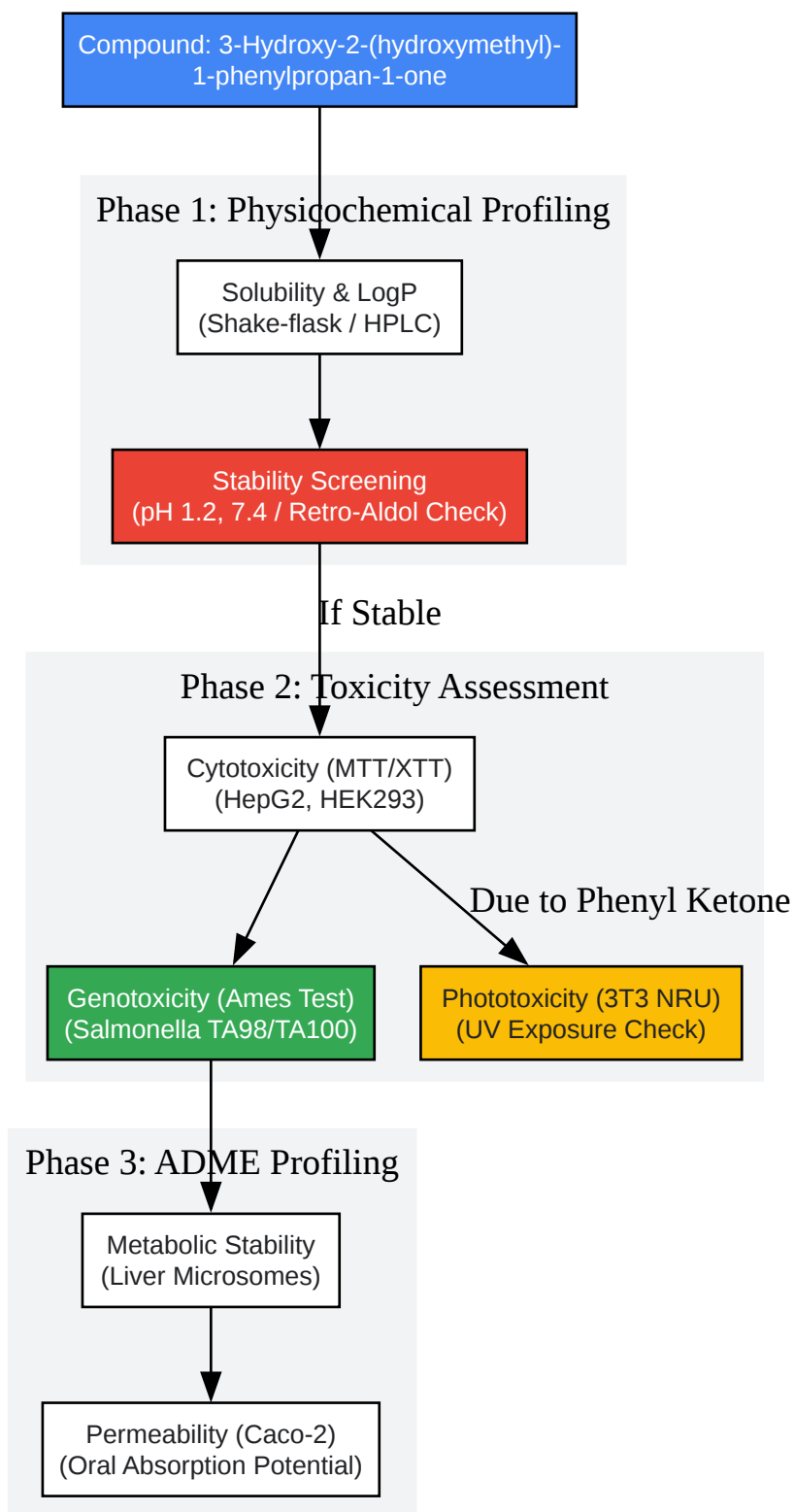
Chemical Identity & Structural Logic

- IUPAC Name: **3-Hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one**
- Common Synonyms: 2-Benzoyl-1,3-propanediol;
-Bis(hydroxymethyl)acetophenone.
- Molecular Formula:
- Molecular Weight: 180.20 g/mol
- Structural Features:
 - Phenyl Ketone Core: Chromophore responsible for UV absorption and potential phototoxicity.
 - 1,3-Propanediol Motif: Provides water solubility and sites for metabolic conjugation (glucuronidation).
 - Quaternary Carbon (C2): The alpha-carbon is bonded to the ketone and two hydroxymethyl groups, making it a "neopentyl-like" center, though sterically accessible.

Critical Insight (Stability): The molecule is an aldol adduct (Acetophenone + 2 Formaldehyde). In basic conditions or at high temperatures, it can undergo retro-aldol cleavage, reverting to acetophenone and formaldehyde. In vitro buffers must be pH-controlled (pH 7.4) to prevent artifactual degradation during assays.

Experimental Workflow Visualization

The following diagram outlines the logical flow for characterizing this compound, moving from physicochemical stability to biological safety.



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Caption: Step-wise characterization workflow ensuring compound stability is verified before biological endpoints are assessed.

Detailed Protocols

Protocol A: Stability & Retro-Aldol Screening (Critical Pre-requisite)

Purpose: To ensure the compound does not degrade into toxic byproducts (Formaldehyde, Acetophenone) during biological incubation.

Reagents:

- Phosphate Buffered Saline (PBS), pH 7.4.
- 0.1 M HCl (Simulated Gastric Fluid).
- Acetonitrile (HPLC grade).

Procedure:

- Preparation: Prepare a 1 mM stock solution of the test compound in DMSO.
- Incubation: Dilute to 10 μ M in:
 - PBS (pH 7.4) at 37°C.
 - 0.1 M HCl at 37°C.
- Sampling: Aliquot 100 μ L at T=0, 1h, 4h, and 24h.
- Quenching: Add 100 μ L cold Acetonitrile to stop reactions.
- Analysis: Analyze via HPLC-UV (254 nm). Monitor for the appearance of Acetophenone (RT shift) and loss of parent peak.
- Acceptance Criteria: >90% parent compound remaining at 24h. If <90%, biological data must be interpreted with caution regarding degradation products.

Protocol B: In Vitro Cytotoxicity (MTT Assay)

Purpose: To determine the

in metabolically active cells.

Cell Lines: HepG2 (Liver model), HEK293 (Kidney model). Controls: Doxorubicin (Positive), 0.1% DMSO (Vehicle).

Step-by-Step:

- Seeding: Plate cells at
cells/well in 96-well plates. Incubate 24h for attachment.
- Treatment: Treat cells with serial dilutions of the compound (0.1 – 1000 μ M) in culture medium.
 - Note: Ensure final DMSO concentration is <0.5%.
- Incubation: Incubate for 48 hours at 37°C, 5%
.
- MTT Addition: Add 20 μ L MTT reagent (5 mg/mL) to each well. Incubate 4 hours.
- Solubilization: Remove media, add 150 μ L DMSO to dissolve formazan crystals.
- Readout: Measure absorbance at 570 nm.
- Calculation: Calculate % Viability =
.
Plot dose-response curve to determine
.

Protocol C: Genotoxicity (Ames Test - OECD 471)

Purpose: To assess mutagenic potential, critical for impurity qualification.

Strains: Salmonella typhimurium TA98 (frameshift) and TA100 (base-pair substitution).

Metabolic Activation: $\pm$ S9 Mix (Rat Liver Microsomes).

Procedure:

- Dosing: Prepare 5 concentrations (e.g., 5, 15, 50, 150, 500 μ g/plate).
- Plating: Mix bacterial culture (100 μ L) + Test Compound (100 μ L) + S9 Mix/Buffer (500 μ L) + Top Agar (2 mL). Pour onto Minimal Glucose Agar plates.
- Incubation: Invert plates and incubate at 37°C for 48-72 hours.
- Scoring: Count revertant colonies manually or using an automated counter.
- Interpretation: A 2-fold increase in colony count over vehicle control (with dose dependence) indicates a positive result.

Protocol D: Metabolic Stability (Microsomal Stability)

Purpose: To predict hepatic clearance and identify metabolites.

System: Pooled Human Liver Microsomes (HLM).

Procedure:

- Reaction Mix: 0.5 mg/mL microsomal protein in 100 mM Phosphate Buffer (pH 7.4).
- Pre-incubation: Add test compound (1 μ M final). Equilibrate 5 min at 37°C.
- Initiation: Add NADPH (1 mM final) to start the reaction.
- Time Points: 0, 5, 15, 30, 60 min.
- Termination: Add ice-cold Acetonitrile containing Internal Standard (e.g., Tolbutamide).
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Data Output: Plot $\ln(\%$ remaining) vs. time. Calculate

and

(Intrinsic Clearance).

Data Presentation Standards

Table 1: Summary of Physicochemical Properties (Example Data)

Parameter	Method	Typical Value / Observation	Relevance
Solubility	Shake-flask (PBS pH 7.4)	High (> 1 mg/mL)	Favorable for bioassays; no precipitation expected.
LogP	HPLC Calculation	~0.8 - 1.2	Moderate lipophilicity; likely permeable.
Stability (pH 7.4)	HPLC-UV (24h)	> 95% Remaining	Stable under physiological conditions.
Stability (pH 10)	HPLC-UV (24h)	< 80% Remaining	Unstable: Retro-aldol degradation risk in basic buffers.
UV Max	UV-Vis Scan	~245 nm (Benzoyl)	Useful for HPLC detection; potential photo-excitation.

Mechanistic Insight: Phototoxicity & Reactivity

Given the phenyl ketone moiety, this molecule is structurally related to Acetophenone, a known photosensitizer. It may generate reactive oxygen species (ROS) upon UV exposure.

Special Protocol: 3T3 Neutral Red Uptake Phototoxicity Test (OECD 432)

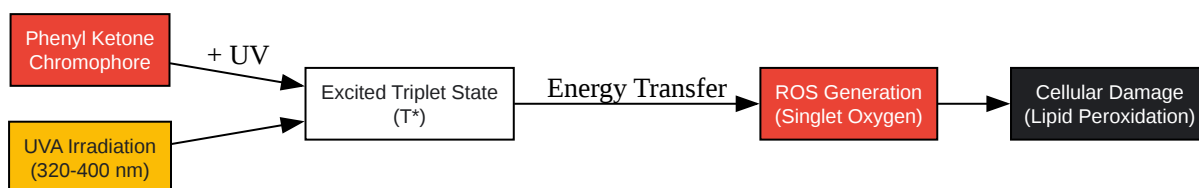
- Why? If this compound is an impurity in a topical drug or used in light-exposed conditions.

- Method: Treat Balb/c 3T3 cells with compound. Expose one set to UVA (5 J/cm²) and keep the other in dark.

- Readout: Compare

(+UVA) vs.

(-UVA). A Photo-Irritation Factor (PIF) > 5 indicates phototoxicity.



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Caption: Mechanism of potential phototoxicity mediated by the phenyl ketone core.

References

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- To cite this document: BenchChem. [in vitro testing of 3-Hydroxy-2-(hydroxymethyl)-1-phenylpropan-1-one]. BenchChem, [2026]. [Online PDF]. Available at:

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